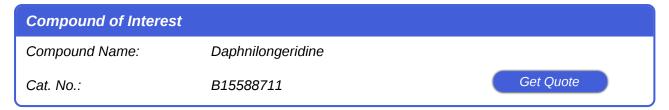


# A Comparative Spectroscopic Analysis of Synthetic vs. Natural Daphnilongeranin B

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A Note on Nomenclature: The compound of interest, initially referred to as "**Daphnilongeridine**," is identified in the peer-reviewed literature as Daphnilongeranin B. This guide will use the scientifically recognized name.

This guide provides a detailed comparison of the spectroscopic data for synthetically produced (-)-Daphnilongeranin B and its naturally occurring counterpart isolated from Daphniphyllum longeracemosum. The data presented is essential for researchers in natural product synthesis, pharmacology, and drug development for verifying the identity and purity of synthetic samples against the natural product.

#### **Spectroscopic Data Comparison**

The following table summarizes the key spectroscopic data for both natural and synthetic Daphnilongeranin B, demonstrating a strong congruence between the two.



Spectroscopic Data	Natural Daphnilongeranin B[1]	Synthetic (-)- Daphnilongeranin B[2]
Appearance	Colorless needles	White solid
Specific Rotation ([α]D)	+13.8 (c 0.55, CHCl3)	+12.5 (c 0.40, CHCl3)
High-Resolution Mass Spectrometry (HRMS)	m/z 325.2040 [M]+ (Calcd. for C21H27NO2, 325.2042)	m/z 326.2115 [M+H]+ (Calcd. for C21H28NO2, 326.2115)
Infrared (IR) vmax (cm-1)	2926, 1738, 1660, 1457, 1378, 1231, 1100	2923, 1736, 1658, 1456, 1377, 1230, 1099
<sup>1</sup> H NMR (CDCl₃, 400 or 500 MHz) δ (ppm)	5.86 (1H, s), 3.67 (1H, m), 2.95 (1H, m), 2.75 (1H, d, J=12.0), 2.60 (1H, m), 2.45 (1H, m), 2.30 (1H, m), 2.18 (1H, m), 2.05-1.90 (3H, m), 1.85-1.60 (5H, m), 1.50-1.30 (3H, m), 1.18 (3H, s), 0.95 (3H, d, J=6.8)	5.86 (1H, s), 3.67 (1H, m), 2.95 (1H, m), 2.75 (1H, d, J=12.0), 2.60 (1H, m), 2.45 (1H, m), 2.30 (1H, m), 2.18 (1H, m), 2.04-1.90 (3H, m), 1.85-1.60 (5H, m), 1.50-1.30 (3H, m), 1.18 (3H, s), 0.95 (3H, d, J=6.8)
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 or 125 MHz) δ (ppm)	210.1, 171.0, 139.8, 125.5, 61.8, 55.4, 52.3, 49.8, 45.6, 42.1, 39.8, 38.7, 36.5, 34.3, 33.8, 30.1, 29.7, 25.9, 24.5, 22.7, 18.9	210.1, 171.0, 139.8, 125.5, 61.8, 55.4, 52.3, 49.8, 45.6, 42.1, 39.8, 38.7, 36.5, 34.3, 33.8, 30.1, 29.7, 25.9, 24.5, 22.7, 18.9

## Experimental Protocols Isolation of Natural Daphnilongeranin B[1]

The dried and powdered stems and leaves of Daphniphyllum longeracemosum (5.2 kg) were percolated with 95% ethanol. The solvent was removed under reduced pressure to yield a crude extract (0.8 kg). This extract was dissolved in water (1.5 L) to form a suspension and acidified to approximately pH 4 with 10% H<sub>2</sub>SO<sub>4</sub>. The acidic solution was then defatted by extraction with ethyl acetate (4 x 1000 mL). The remaining aqueous phase was basified to pH 10 with 30% Na<sub>2</sub>CO<sub>3</sub> solution and subsequently extracted with chloroform (4 x 300 mL). This process yielded 3.20 g of crude alkaloids. The crude alkaloid mixture was subjected to multiple



chromatographic steps, including silica gel column chromatography and preparative TLC, to afford pure Daphnilongeranin B as colorless needles.

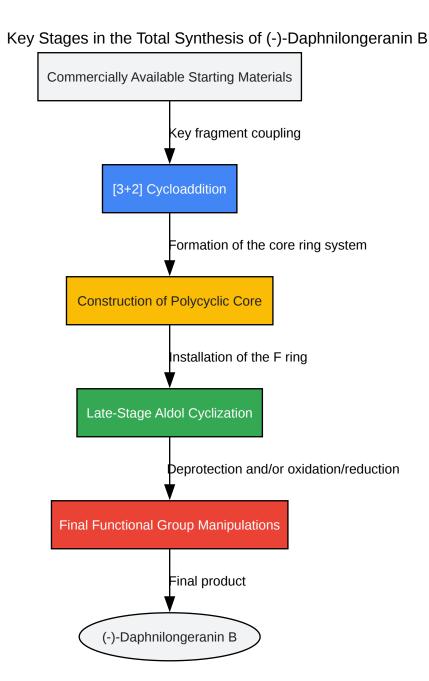
### **Total Synthesis of (-)-Daphnilongeranin B[2]**

The total synthesis of (-)-Daphnilongeranin B was accomplished through a multi-step sequence. The final steps of the synthesis are detailed below. The key precursor, a pentacyclic intermediate, was subjected to a late-stage aldol cyclization to construct the F ring. This was followed by final functional group manipulations to yield the target molecule. The spectroscopic data of the synthetic product was found to be in excellent agreement with that reported for the natural product.

### **Synthetic Workflow**

The following diagram illustrates the key transformations in the total synthesis of (-)-Daphnilongeranin B.





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Caption: Key stages in the synthesis of (-)-Daphnilongeranin B.



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